

Personal protective equipment for handling 3-(Trimethoxysilyl)propyl acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Trimethoxysilyl)propyl acrylate

Cat. No.: B1223003

[Get Quote](#)

Essential Safety and Handling Guide for 3-(Trimethoxysilyl)propyl acrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-(Trimethoxysilyl)propyl acrylate** (CAS No. 4369-14-6). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Personal Protective Equipment (PPE)

The first line of defense against chemical exposure is proper personal protective equipment. The following table summarizes the recommended PPE for handling **3-(Trimethoxysilyl)propyl acrylate**.

Body Part	Personal Protective Equipment	Specifications and Rationale
Eyes/Face	Chemical safety goggles or a face shield	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes. Contact lenses should not be worn. ^{[1][2]}
Hands	Neoprene or nitrile rubber gloves	Inspect gloves before use. Follow proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. ^{[1][3]}
Body	Lab coat or chemical-resistant apron	For routine operations. For larger quantities or situations with a higher risk of splashing, wear fire/flammable resistant and impervious clothing. ^[4]
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-certified combination organic vapor/acid gas respirator. ^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **3-(Trimethoxysilyl)propyl acrylate** and the closely related compound 3-(Trimethoxysilyl)propyl methacrylate, which may be used as a reference.

Property	Value (3-(Trimethoxysilyl)propyl acrylate)	Value (3-(Trimethoxysilyl)propyl methacrylate)
CAS Number	4369-14-6	2530-85-0
Molecular Weight	234.32 g/mol [5]	Not explicitly found
Flash Point	123 °C (253.4 °F) - closed cup[6]	92 °C[4][7]
Boiling Point	68 °C / 0.4 mmHg[6]	190 °C
Density	1.055 g/mL at 25 °C[6]	1.04 g/cm ³ at 20 °C[4]
Oral LD50 (Rat)	Not explicitly found	> 2000 mg/kg bw[4]
Dermal LD50 (Rat)	Not explicitly found	> 2000 mg/kg bw[4]
Inhalation LC50 (Rat)	Not explicitly found	> 2.28 mg/L air[4]
Occupational Exposure Limits	No data available in search results.[4][8][9][10]	No data available in search results.[4][8][9][10]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following operational plan is mandatory for the safe handling of **3-(Trimethoxysilyl)propyl acrylate**.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.[7]
 - Ensure that an eyewash station and safety shower are readily accessible.[1][7]
 - Remove all potential ignition sources from the handling area.[3]
 - Keep the chemical container tightly closed when not in use and store it in a cool, dry, and well-ventilated place away from moisture and incompatible substances like strong oxidizing agents, acids, and bases.[4][7]

- Donning Personal Protective Equipment (PPE):
 - Before handling the chemical, put on all required PPE as detailed in the table above.
 - Inspect gloves for any signs of damage before use.[\[3\]](#)
- Chemical Handling:
 - Avoid direct contact with skin, eyes, and clothing.[\[7\]](#)
 - Do not breathe vapors or mists.[\[8\]](#)
 - Use non-sparking tools to prevent static discharge.
 - When transferring the chemical, do so carefully to minimize splashing or aerosol generation.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[7\]](#)
 - Remove and properly dispose of contaminated gloves and any other disposable PPE.[\[3\]](#)
 - Clean the work area and any equipment used.
- Emergency Procedures:
 - In case of skin contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[\[7\]](#)
 - In case of eye contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[5\]](#)[\[8\]](#)
 - If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[\[7\]](#)
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water.[\[5\]](#)[\[8\]](#)
 - In all cases of exposure, seek immediate medical attention.[\[7\]](#)

Disposal Plan

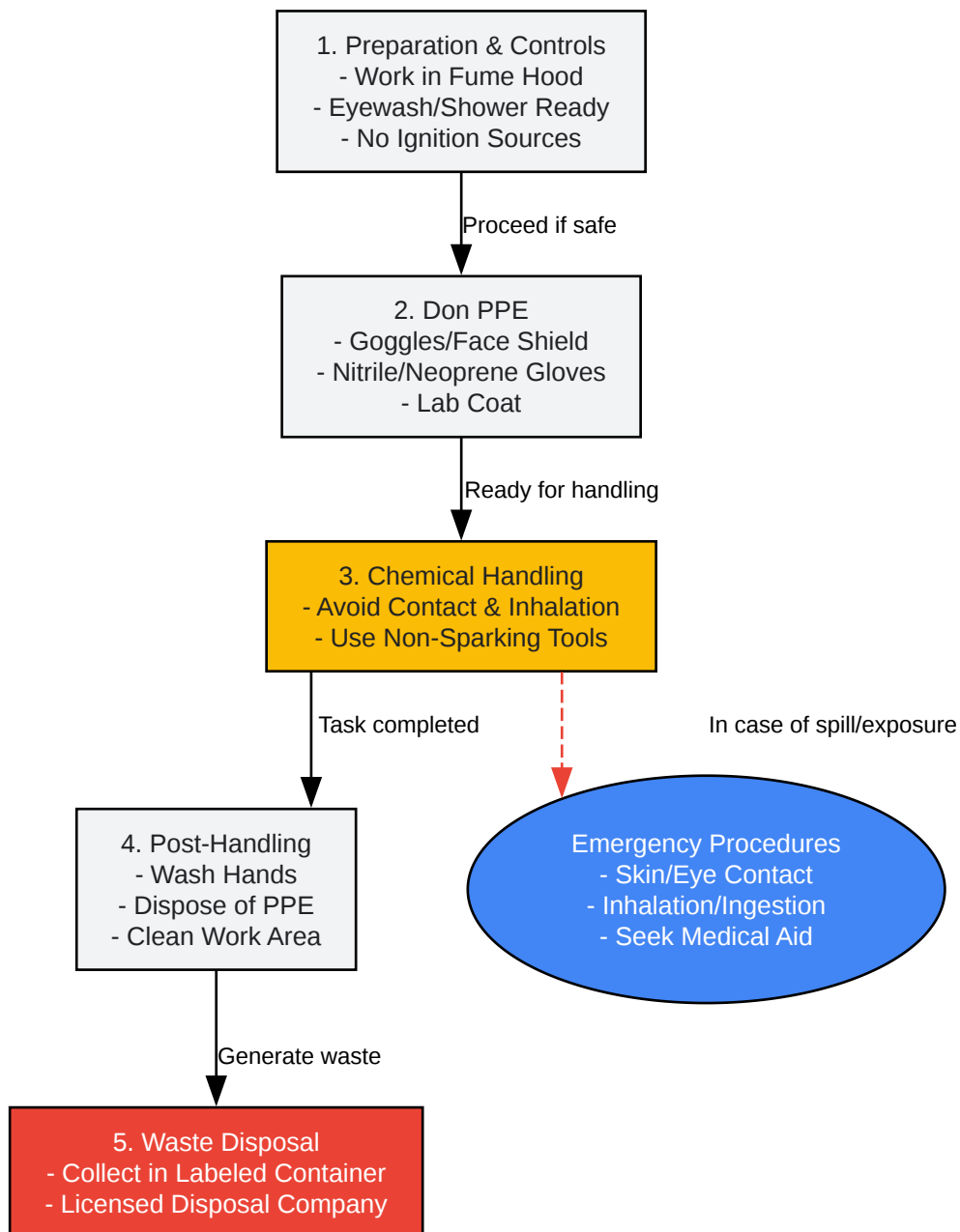
Proper disposal of **3-(Trimethoxysilyl)propyl acrylate** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste, including unused product and contaminated materials (e.g., gloves, wipes), in a designated, properly labeled, and sealed container.
 - Do not mix this waste with other waste streams.
- Disposal Method:
 - This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.^[3]
 - Alternatively, offer surplus and non-recyclable solutions to a licensed disposal company.^[3]
 - Do not let the product enter drains or surface water.^{[5][8]}
 - Dispose of the container and contents in accordance with all local, state, and federal regulations.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **3-(Trimethoxysilyl)propyl acrylate**, from preparation to disposal.

Safe Handling Workflow for 3-(Trimethoxysilyl)propyl acrylate

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **3-(Trimethoxysilyl)propyl acrylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gelest.com [gelest.com]
- 2. benchchem.com [benchchem.com]
- 3. uwaterloo.ca [uwaterloo.ca]
- 4. echemi.com [echemi.com]
- 5. capotchem.cn [capotchem.cn]
- 6. 3-(三甲氧基甲硅基)丙烯酸丙酯 92%, contains 100 ppm BHT as inhibitor | Sigma-Aldrich [sigmaaldrich.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. fishersci.com [fishersci.com]
- 9. louisville.edu [louisville.edu]
- 10. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-(Trimethoxysilyl)propyl acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1223003#personal-protective-equipment-for-handling-3-trimethoxysilyl-propyl-acrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com